

N,N-Dimethyl-2-chloropropylamine hydrochloride chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyl-2-chloropropylamine hydrochloride*

Cat. No.: B032990

[Get Quote](#)

An In-depth Technical Guide to **N,N-Dimethyl-2-chloropropylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Dimethyl-2-chloropropylamine hydrochloride (DMCPA-HCl) is a versatile and highly reactive organic compound that serves as a crucial intermediate in synthetic chemistry and drug discovery.[1][2] Characterized by its tertiary amine and a reactive chloroalkyl chain, it is primarily utilized as an alkylating agent to introduce the 2-chloropropyl-dimethylammonium moiety into various nucleophiles.[1] This technical guide provides a comprehensive overview of its chemical properties, structure, experimental protocols for its synthesis and analysis, and its significant applications in the pharmaceutical and agricultural industries.

Chemical and Physical Properties

N,N-Dimethyl-2-chloropropylamine hydrochloride is typically a white to off-white crystalline powder or chunky solid.[2][3][4] It is highly soluble in polar solvents such as water and soluble in methanol and ethanol.[2][3] The hydrochloride salt form enhances its stability and solubility, making it suitable for handling in various experimental procedures.[1]

Property	Value	Source
CAS Number	4584-49-0	[2]
Molecular Formula	C ₅ H ₁₃ Cl ₂ N	[2][3]
Molecular Weight	158.07 g/mol	[2]
Appearance	White to off-white powder/solid	[2][3][4]
Melting Point	187–190 °C	[2]
Boiling Point	Decomposes before boiling	[2]
Solubility in Water	Highly soluble (2000 mg/mL at 20°C)	[2][5]
IUPAC Name	2-chloro-N,N-dimethylpropan-1-amine;hydrochloride	[1][4]
SMILES	<chem>CC(CN(C)C)Cl.Cl</chem>	[1][4]
InChI Key	OCWGRWAYARCRTQ-UHFFFAOYSA-N	[1]

Chemical Structure

The structure of **N,N-Dimethyl-2-chloropropylamine hydrochloride** features a propane backbone with a chlorine atom at the second position and a dimethylamino group at the first position. The nitrogen atom is protonated, forming a hydrochloride salt.

Caption: Chemical Structure of **N,N-Dimethyl-2-chloropropylamine Hydrochloride**.

Experimental Protocols

Synthesis of N,N-Dimethyl-2-chloropropylamine Hydrochloride

A common method for synthesizing **N,N-Dimethyl-2-chloropropylamine hydrochloride** involves the reaction of a chloropropene solution with dimethylamine, followed by acidification. [6][7]

Materials:

- Chloropropene
- Toluene or Ethanol (solvent)
- Dimethylamine gas
- Titanium tetrachloride (TiCl_4) or Diatomaceous earth (catalyst)
- Hydrochloric acid or Hydrogen chloride gas
- Water

Procedure:[\[6\]](#)[\[7\]](#)

- In a four-necked reaction flask, add 50.0g of chloropropene and 150g of toluene.
- Stir the mixture and add 0.5g of TiCl_4 as a catalyst.
- Introduce 33g of dimethylamine gas into the flask at 35°C.
- Maintain the reaction at 35°C for approximately 7 hours. Monitor the reaction progress using gas chromatography until the chloropropene content is $\leq 2\%$.
- Perform a reduced pressure distillation on the reaction product to recover the solvent and any unreacted chloropropene.
- Wash the remaining organic layer with 100g of water and separate the layers to remove the catalyst.
- Introduce hydrogen chloride gas or add hydrochloric acid to the organic layer until the pH reaches 2-3.
- Heat the mixture to 95-112°C and reflux with water for 8-10 hours.
- Cool the reaction mixture to room temperature.

- Filter the resulting solid and dry to obtain **N,N-Dimethyl-2-chloropropylamine hydrochloride**.

Analysis by Gas Chromatography

The analysis of **N,N-Dimethyl-2-chloropropylamine hydrochloride** formulations can be performed using gas chromatography.[8]

Sample Preparation:

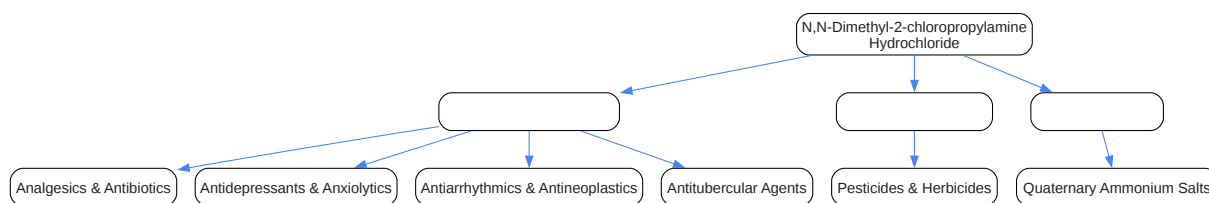
- Take a known amount of the aqueous solution containing **N,N-Dimethyl-2-chloropropylamine hydrochloride**.
- Neutralize the solution with a 1 N sodium hydroxide solution.
- Extract the free base (N,N-Dimethyl-2-chloropropylamine) with methylene chloride.
- The methylene chloride extract is then used for quantification.

Instrumentation:

- Gas Chromatograph with a suitable column and detector (e.g., Flame Ionization Detector - FID).
- The specific column, temperature program, and carrier gas flow rate should be optimized for the separation and detection of N,N-Dimethyl-2-chloropropylamine.

Applications in Drug Development and Research

N,N-Dimethyl-2-chloropropylamine hydrochloride is a key building block in the synthesis of a wide range of Active Pharmaceutical Ingredients (APIs) and other specialty chemicals.[1][9][10] Its high reactivity makes it an essential intermediate for constructing complex molecular architectures.[1]



[Click to download full resolution via product page](#)

Caption: Key applications of **N,N-Dimethyl-2-chloropropylamine Hydrochloride**.

Key Pharmaceutical Applications:

- Analgesics and Antibiotics: It is used as an intermediate in the synthesis of pain relief medications and antibiotics.[1]
- Antidepressants and Anxiolytics: It serves as a precursor for drugs targeting mental health disorders.[1]
- Antiarrhythmics and Antineoplastics: The compound is involved in synthesizing drugs for heart rhythm disorders and cancer treatments.[1]
- Antitubercular Agents: It is used in the synthesis of lipophilic chalcone analogues that exhibit strong antitubercular properties.[9]

Other Applications:

- Agricultural Chemistry: It is a precursor for various pesticides and herbicides.[1]
- Organic Synthesis: It is used to synthesize quaternary ammonium salts, which have applications as phase-transfer catalysts and surfactants.[9]

Mechanism of Action and Biological Activity

The biological activity of **N,N-Dimethyl-2-chloropropylamine hydrochloride** is primarily attributed to its properties as an alkylating agent.^[1]

- **DNA Interaction:** As a monofunctional nitrogen mustard-type chemical, it has been shown to be a DNA alkylating agent.^{[8][11]} This alkylation can lead to DNA damage.^[1] While it is a weaker alkylating agent than bifunctional nitrogen mustards and does not cause DNA-interstrand crosslinking, exposure can interfere with the progression of cells from the S phase to metaphase.^{[8][11]}
- **Mutagenicity:** Studies have indicated that it exhibits mutagenic properties in bacterial assays like the Ames test.^[1]
- **Enzyme Inhibition:** It acts as a competitive inhibitor of human kidney histamine N-methyltransferase.^[11]

Safety Information

N,N-Dimethyl-2-chloropropylamine hydrochloride is a hazardous substance and should be handled with appropriate safety precautions.

- **Hazard Statements:** It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][4]}
- **Handling:** Use only outdoors or in a well-ventilated area. Personal protective equipment, including gloves, eye protection, and a dust mask, is recommended.^[1]
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container, away from heat and strong oxidizing agents.^[3]

Conclusion

N,N-Dimethyl-2-chloropropylamine hydrochloride is a compound of significant interest in medicinal and synthetic chemistry. Its utility as a reactive intermediate enables the synthesis of a diverse array of molecules with important therapeutic and industrial applications. A thorough understanding of its chemical properties, synthesis, and handling is essential for researchers and professionals working in drug development and chemical manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Dimethyl-2-chloropropylamine hydrochloride | 4584-49-0 | Benchchem [benchchem.com]
- 2. 2-Chloro-N,N-dimethylpropylamine hydrochloride ; 2-Dimethylaminoisopropyl chloride hydrochloride (DMCPA-HCl) >99,8% - SYNTHETIKA [synthetika.eu.com]
- 3. N,N-Dimethyl-2-Chloropropylamine Hydrochloride Supplier China | CAS 55847-57-7 | High Purity Chemical Manufacturer & Bulk Exporter [nj-finechem.com]
- 4. 2-Chloropropyl dimethylamine hydrochloride | C₅H₁₃Cl₂N | CID 94294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N, N-Dimethyl-2-Chloropropylamine Hydrochloride CAS 4584-49-0 for Organic Synthesis - N N-Dimethyl-2-Chloropropylamine Hydrochloride and Dmic [megawidechem.en.made-in-china.com]
- 6. CN111153807B - Preparation method of N, N-dimethylamino chloropropane hydrochloride - Google Patents [patents.google.com]
- 7. Preparation method of N,N-dimethylaminochloropropane hydrochloride - Eureka | Patsnap [eureka.patsnap.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. atompharma.co.in [atompharma.co.in]
- 10. nbino.com [nbino.com]
- 11. 3-Chloro-1-(N,N-dimethyl)propylamine and 3-Chloro-1-(N,N-dimethyl)propylamine Hydrochloride_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [N,N-Dimethyl-2-chloropropylamine hydrochloride chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032990#n-n-dimethyl-2-chloropropylamine-hydrochloride-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com